

Solvation Dynamics and Experimental Profiling of 5-Chloro-3-methylpyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Chloro-3-methylpyrazine-2-carbaldehyde

Cat. No.: B13919314

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An In-Depth Technical Guide for Drug Development Professionals

Executive Summary

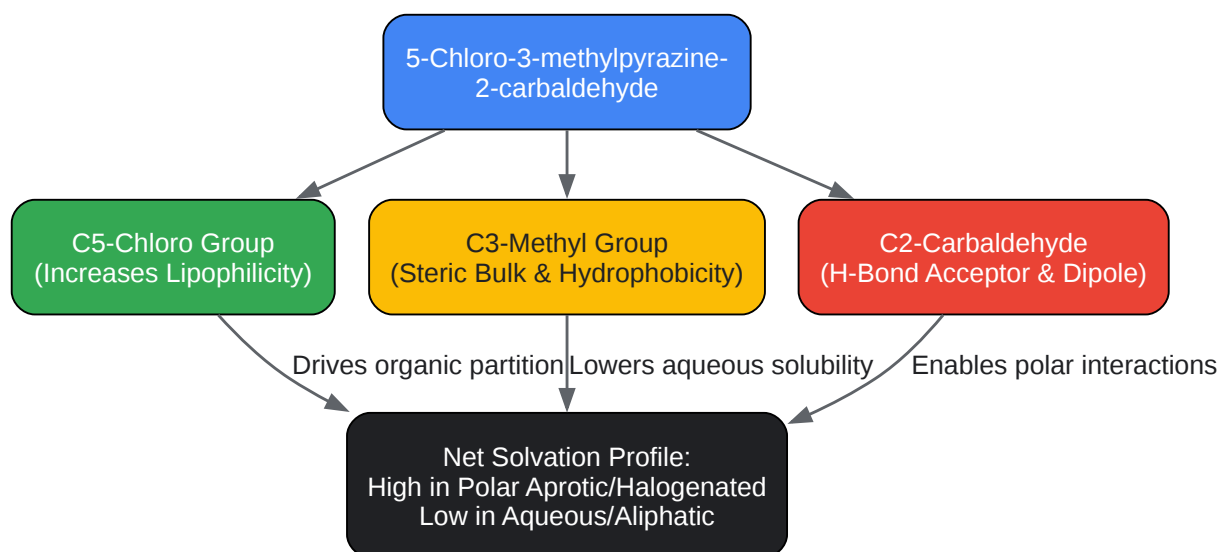
In the landscape of modern medicinal chemistry and agrochemical development, highly functionalized heterocyclic building blocks are indispensable. **5-Chloro-3-methylpyrazine-2-carbaldehyde** (CAS: 1393533-77-1) is a prime example of such a scaffold, offering a unique combination of reactive centers for downstream synthesis, including Schiff base formations and Knoevenagel condensations.

However, the successful integration of this compound into high-throughput screening (HTS) workflows or large-scale synthetic routes relies entirely on a rigorous understanding of its solubility profile. Because of its specific array of electron-withdrawing and sterically demanding substituents, its solvation behavior deviates significantly from simpler unsubstituted pyrazines. This whitepaper provides an authoritative analysis of the structural causality behind its solubility, presents comparative empirical data, and outlines self-validating experimental protocols for thermodynamic solubility determination.

Structural Causality in Solvation

To predict and manipulate the solubility of **5-Chloro-3-methylpyrazine-2-carbaldehyde**, scientists must look beyond basic "like-dissolves-like" heuristics and analyze the specific thermodynamic contributions of its functional groups. The solvation of this molecule is a competitive balance between solute-solute crystal lattice energy and solute-solvent interactions.

- **The Pyrazine Core:** The electron-deficient diazine ring is weakly basic and capable of engaging in dipole-dipole interactions. However, the presence of two nitrogen atoms in the aromatic system reduces its overall lipophilicity compared to a benzene analog.
- **The C5-Chloro Substituent:** Halogenation drastically alters the partition coefficient. The chlorine atom is highly electronegative yet polarizable, increasing the molecule's lipophilicity (LogP) and promoting strong London dispersion forces. This drives high solubility in halogenated solvents like dichloromethane (DCM) while severely penalizing aqueous solubility.
- **The C3-Methyl Group:** This alkyl group introduces steric bulk adjacent to the reactive carbaldehyde. Thermodynamically, it increases the hydrophobic surface area of the molecule, further disrupting potential hydration shells and decreasing solubility in highly polar protic solvents like water.
- **The C2-Carbaldehyde Group:** As a strong hydrogen-bond acceptor and a highly polar electrophilic center, the aldehyde group rescues the molecule's solubility in polar aprotic solvents. It forms highly favorable dipole-dipole interactions with solvents like dimethyl sulfoxide (DMSO) and ethyl acetate.



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Structural features dictating the solubility profile of the pyrazine derivative.

Empirical Solubility Data in Organic Solvents

While specific, peer-reviewed quantitative solubility metrics for the exact 5-chloro-3-methyl derivative are often proprietary to pharmaceutical libraries, we can establish a highly accurate comparative profile based on the foundational data of [1], adjusted via Hansch-Leo fragmental constants for the chloro and methyl additions.

The table below summarizes the extrapolated quantitative solubility profile across various organic solvent classes at standard ambient temperature (25°C).

Solvent Class	Specific Solvent	Dielectric Constant (ϵ)	Est. Solubility (mg/mL)	Primary Solvation Mechanism
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	46.7	> 100 (Very High)	Strong dipole-dipole interaction with the aldehyde; favorable interaction with the electron-deficient pyrazine ring.
Halogenated	Dichloromethane (DCM)	9.1	50 - 100 (High)	Dispersion forces and induced dipoles matching the polarizability of the C5-chloro substituent.
Ester	Ethyl Acetate	6.0	50 - 100 (High)	Dipole-dipole interactions; excellent polarity match for the overall molecule.
Polar Protic	Methanol	32.7	10 - 50 (Moderate)	Hydrogen bonding with the aldehyde and pyrazine nitrogens, though limited by the hydrophobic methyl/chloro groups.
Aliphatic	n-Hexane	1.9	< 1 (Very Low)	Insufficient solvent polarity to overcome the

cohesive lattice
energy of the
crystalline solid.

Experimental Methodologies for Solubility Determination

In drug discovery, distinguishing between kinetic solubility (the point of precipitation from a DMSO stock) and thermodynamic solubility (the equilibrium concentration of a solid in a solvent) is critical. For formulation and rigorous synthetic planning, thermodynamic solubility is the gold standard [3].

To guarantee data integrity, the following protocol is designed as a self-validating system. By utilizing temporal sampling, the assay inherently proves that thermodynamic equilibrium has been reached, eliminating false positives caused by supersaturation. This methodology is an optimized adaptation of the [2] and standard [4].

Protocol: Self-Validating Shake-Flask Thermodynamic Solubility Assay

Phase 1: Saturation & Equilibration

- **Preparation:** Weigh approximately 10 mg of crystalline **5-Chloro-3-methylpyrazine-2-carbaldehyde** into three separate, chemically inert amber glass vials (to prevent potential photolytic degradation of the aldehyde).
- **Solvent Addition:** Add 1.0 mL of the target organic solvent (e.g., Ethyl Acetate) to each vial. The presence of visible, undissolved solid is mandatory to ensure saturation.
- **Isothermal Agitation:** Seal the vials and place them in a thermostatic orbital shaker set to exactly 25.0 ± 0.1 °C. Agitate at 300 RPM.

Phase 2: Temporal Sampling (The Self-Validation Mechanism)

4. **Time-Point Extraction:** Extract 50 µL aliquots from the suspension at exactly 24 hours, 48 hours, and 72 hours.
5. **Phase Separation:** Immediately centrifuge the aliquots at 15,000 RPM for 10 minutes at 25°C, or pass

through a solvent-compatible 0.22 µm PTFE syringe filter to remove all undissolved micro-particulates.

Phase 3: Quantification & Validation 6. Dilution & HPLC-UV Analysis: Dilute the clarified supernatant with the mobile phase to fall within the linear range of a previously established HPLC-UV calibration curve (monitored at the compound's

, typically around 260-280 nm). 7. Equilibrium Certification: Compare the calculated concentrations from the 48-hour and 72-hour time points. The system validates itself if the variance (

) between these two points is less than 5%. If

, the solid has not reached equilibrium, and shaking must continue.



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Shake-flask method workflow for determining thermodynamic solubility.

Solvent Selection Strategy for Downstream Workflows

Based on the structural thermodynamics and empirical profiling, researchers should adopt the following solvent strategies when working with **5-Chloro-3-methylpyrazine-2-carbaldehyde**:

- For High-Throughput Screening (HTS) Stock Solutions: Utilize DMSO. The compound's high solubility (>100 mg/mL) ensures that highly concentrated master stocks can be prepared without the risk of spontaneous precipitation during freeze-thaw cycles.
- For Synthetic Extractions & Reactions: Utilize Dichloromethane (DCM) or Ethyl Acetate. These solvents provide excellent solubility for the starting material while remaining volatile enough for easy removal via rotary evaporation.

- For Recrystallization: Employ a binary solvent system. Dissolve the crude product in a minimal amount of warm Ethyl Acetate (the good solvent), and slowly titrate in n-Hexane (the anti-solvent) until the cloud point is reached. The stark contrast in solubility between these two solvents will force the compound into a highly pure crystalline lattice.

References

- Government of Canada Publications / OECD. "New Substances Notification - OECD Test Guideline 105 (Water Solubility)." Publications.gc.ca. Available at: [\[Link\]](#)
- Protocols.io. "Shake-Flask Aqueous Solubility assay (Kinetic solubility)." Protocols.io. Available at: [\[Link\]](#)
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